

Essential Safety and Operational Guide for Handling 2-Bromo-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-5-methylbenzaldehyde

CAS No.: 90221-55-9

Cat. No.: B1279800

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-methylbenzaldehyde**. Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

Section 1: Chemical Identifier and Hazard Profile

Before initiating any work with **2-Bromo-5-methylbenzaldehyde**, it is imperative to understand its intrinsic properties and associated hazards.

Property	Value
Chemical Name	2-Bromo-5-methylbenzaldehyde
CAS Number	90221-55-9[1][2][3]
Molecular Formula	C ₈ H ₇ BrO[1]
Molecular Weight	199.04 g/mol [1]
Appearance	Colorless to White to Yellow Solid or Liquid[3]

Hazard Identification and GHS Classification:

2-Bromo-5-methylbenzaldehyde is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][4]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[1][4]
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.[1][4]
- Skin Irritation (Category 2): Causes skin irritation.[1][4]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][4]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[4]

Signal Word:Warning[3][5][6]

Hazard Statements:

- H302: Harmful if swallowed.[1][4][5]
- H312: Harmful in contact with skin.[1]
- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[4]
- H400: Very toxic to aquatic life.[5]

The presence of the aldehyde functional group and bromine atom contributes to its reactivity and potential for biological harm. The aldehyde can react with biological macromolecules, while the aromatic bromine can be metabolically activated.

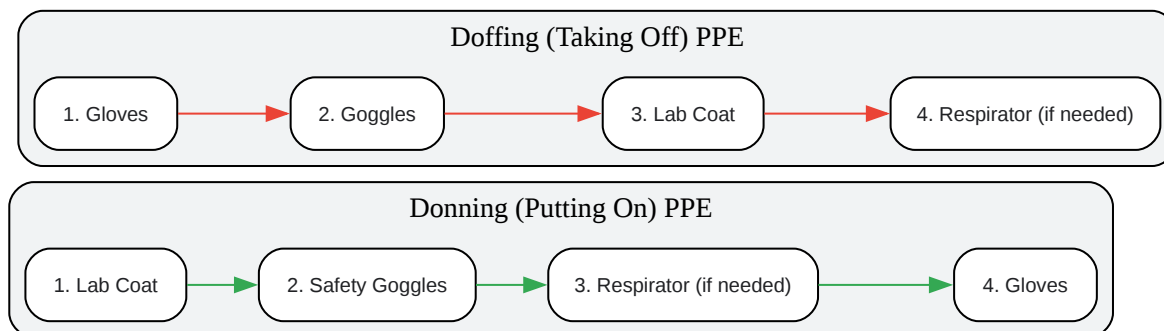
Section 2: Personal Protective Equipment (PPE) - Your First Line of Defense

A comprehensive risk assessment must be conducted before handling this compound. The following PPE is mandatory to minimize exposure and ensure personal safety. The principle of ALARA (As Low As Reasonably Achievable) should guide all handling procedures.[\[7\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [8]	Protects against splashes and dust particles which can cause serious eye irritation. [4]
Skin Protection	Chemical-impermeable gloves (e.g., Nitrile), inspected before use. A flame-resistant lab coat must be worn and fully fastened. [5] [9]	Prevents skin contact, which can cause irritation and absorption of the harmful substance. [1] [4]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. [10] If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges. [8]	Minimizes the inhalation of harmful dust or vapors that can cause respiratory tract irritation. [4]

PPE Donning and Doffing Workflow

Proper sequencing is critical to prevent cross-contamination.



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Caption: PPE Donning and Doffing Sequence.

Section 3: Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for both safety and environmental compliance.

Step-by-Step Handling Protocol:

- **Engineering Controls:** All work should be conducted in a well-ventilated area, with a strong recommendation for using a chemical fume hood.^[11] Ensure that eyewash stations and safety showers are unobstructed and readily accessible.^{[7][11]}
- **Preparation:** Before handling, ensure the work area is clean and free of incompatible materials. Don all required PPE as per the specified donning procedure.
- **Dispensing:** When transferring the chemical, avoid the formation of dust and aerosols.^[12] Use appropriate tools (e.g., spatula, scoop) for solids.
- **During Use:** Keep the container tightly closed when not in use.^{[4][5]} Avoid contact with skin, eyes, and clothing.^[5] Do not eat, drink, or smoke in the work area.^{[8][12][13]}
- **After Handling:** Wash hands and any exposed skin thoroughly with soap and water after handling.^{[4][5]} Clean the work area and any equipment used.

Emergency Procedures:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] If eye irritation persists, get medical advice/attention.[5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[4] Remove contaminated clothing and wash it before reuse. [4] If skin irritation occurs, seek medical attention.[5]
Inhalation	Remove person to fresh air and keep comfortable for breathing.[4][5] Call a POISON CENTER or doctor if you feel unwell.[4][12]
Ingestion	Rinse mouth with water.[4][5] Do NOT induce vomiting.[4] Call a physician or poison control center immediately.[4]

Spill Response:

In the event of a spill, evacuate the immediate area and remove all sources of ignition.[8] Ventilate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand) and sweep it into a suitable container for disposal.[4]

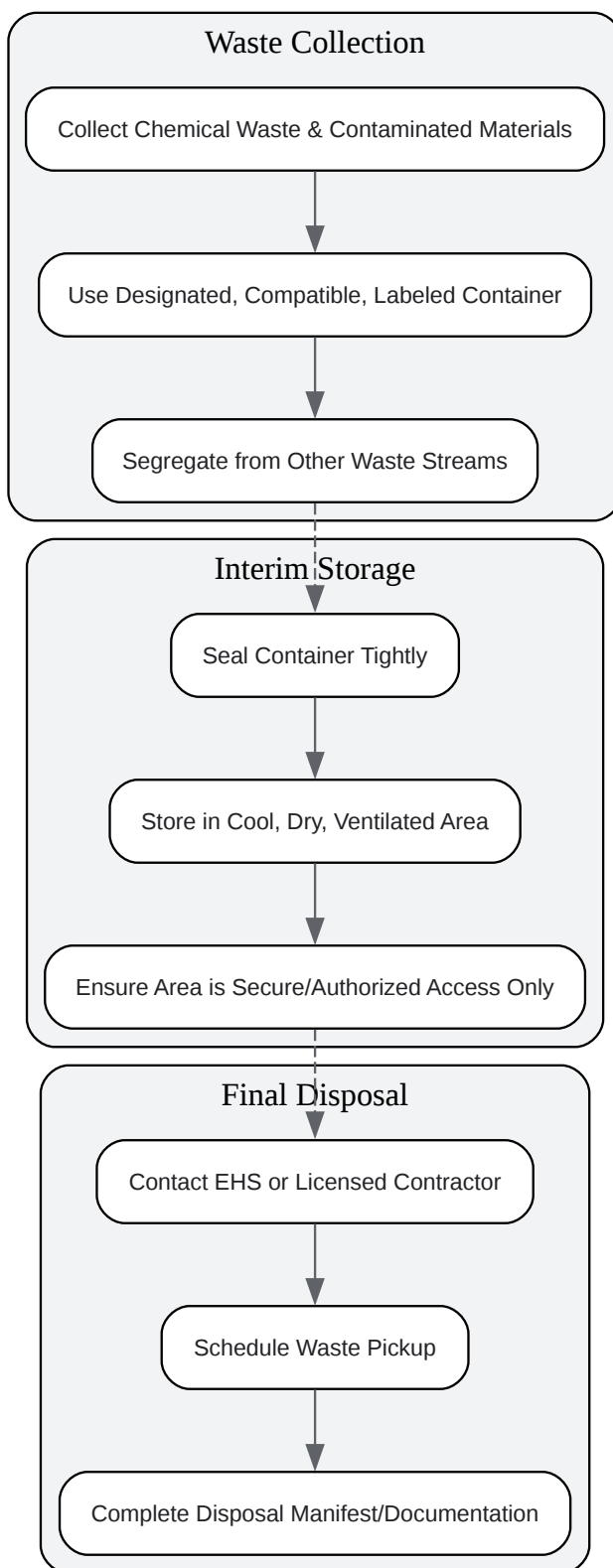
Disposal Plan:

All waste generated must be treated as hazardous.

- Chemical Waste: Dispose of **2-Bromo-5-methylbenzaldehyde** and any contaminated materials in a designated, labeled hazardous waste container.[4][8] The container must be kept tightly closed and stored in a cool, dry, well-ventilated area.[4][5]
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.[8]

- Regulatory Compliance: Disposal must be in accordance with all local, state, and federal regulations.^[4] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.^[14]

Waste Disposal Workflow



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Caption: Hazardous Waste Disposal Workflow.

Section 4: Storage

Proper storage is essential to maintain the chemical's integrity and prevent accidents.

- Conditions: Store in a cool, dry, and well-ventilated place.[4][5] Keep the container tightly closed.[4][5]
- Incompatibilities: Keep away from heat, sparks, and open flames.[4] Avoid contact with strong oxidizing agents.
- Atmosphere: Store under an inert atmosphere.[3][4][6] This is critical as aldehydes can be sensitive to air and may oxidize over time.

By adhering to these rigorous safety and handling protocols, you contribute to a safer laboratory environment for yourself and your colleagues.

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